

Unveiling the Isotopic Distinction: A Technical Guide to Daminozide and Daminozide-d4

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Compound of Interest

Compound Name: *Daminozide-d4*

Cat. No.: *B10855961*

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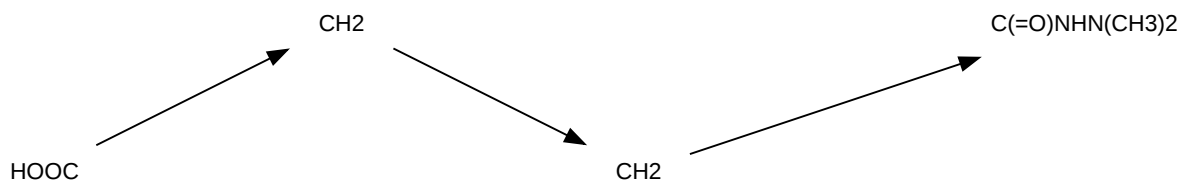
This in-depth technical guide elucidates the fundamental differences between the plant growth regulator Daminozide and its deuterated analogue, **Daminozide-d4**. Primarily distinguished by isotopic labeling, this guide will delve into their comparative physicochemical properties, the critical role of **Daminozide-d4** as an internal standard in quantitative analysis, detailed experimental protocols, and the relevant biological signaling pathways.

Core Structural and Physicochemical Distinctions

Daminozide, chemically known as N-(dimethylamino)succinamic acid, is a synthetic plant growth regulator. Its deuterated form, **Daminozide-d4**, is a stable isotope-labeled version where four hydrogen atoms on the succinamic acid backbone have been replaced with deuterium atoms. This isotopic substitution is the primary difference between the two molecules and is the basis for their distinct applications, particularly in analytical chemistry. While their chemical reactivity and biological activity are virtually identical, their mass difference is a key feature exploited in mass spectrometry-based assays.

Below are the chemical structures of Daminozide and **Daminozide-d4**, illustrating the position of the deuterium labels.

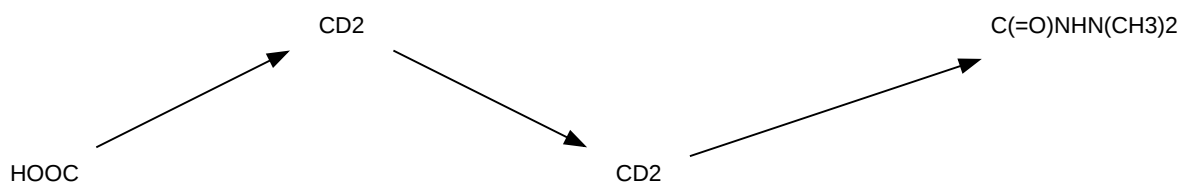
Daminozide



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Caption: Chemical structure of Daminozide.

Daminozide-d₄



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Caption: Chemical structure of **Daminozide-d₄**.

Comparative Physicochemical Data

The following table summarizes the key physicochemical properties of Daminozide and **Daminozide-d₄** for easy comparison.

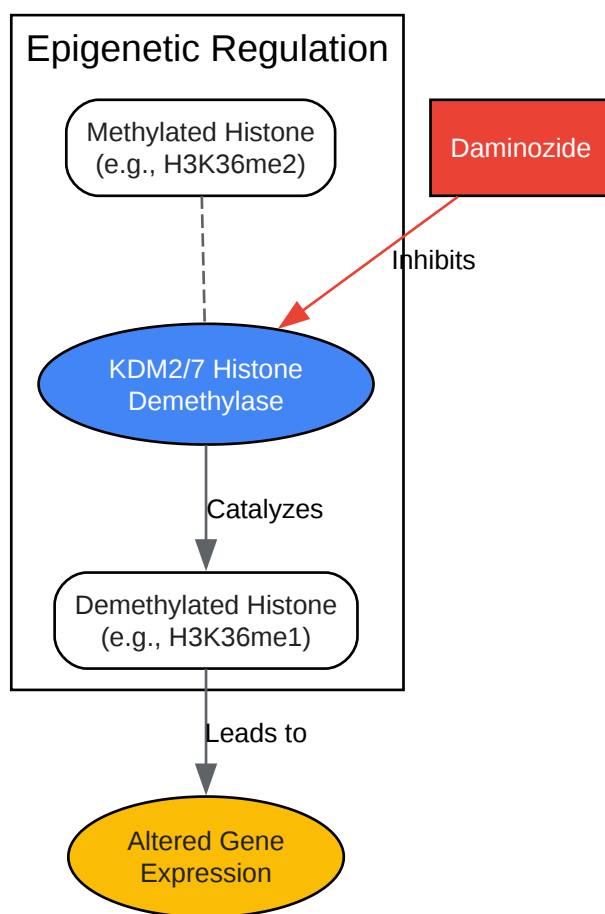
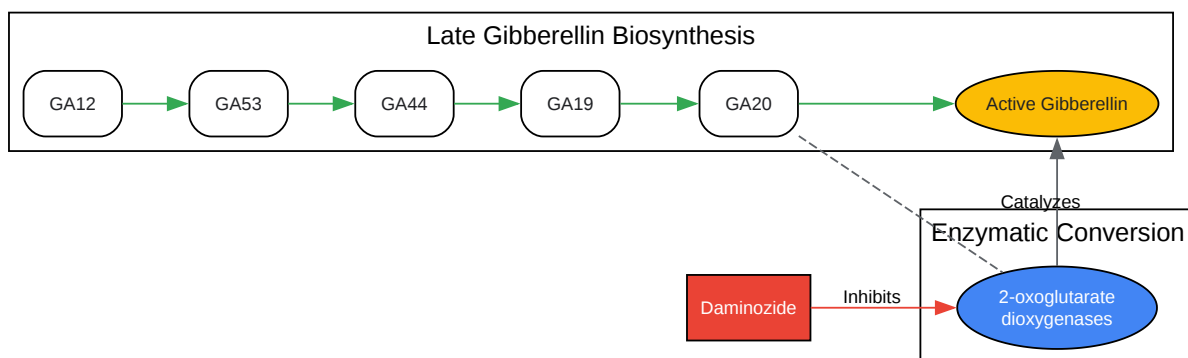
Property	Daminozide	Daminozide-d4
Molecular Formula	C ₆ H ₁₂ N ₂ O ₃	C ₆ H ₈ D ₄ N ₂ O ₃
Molecular Weight	160.17 g/mol	164.20 g/mol
Monoisotopic Mass	160.084792 u	164.109899 u
CAS Number	1596-84-5	1596-84-5 (unlabeled)
Appearance	White crystalline solid	White to off-white solid
Melting Point	157-164 °C	157-160 °C
Water Solubility	100 g/L at 25 °C	Slightly soluble
LogP	-1.7	Not available
pKa	4.7	Not available

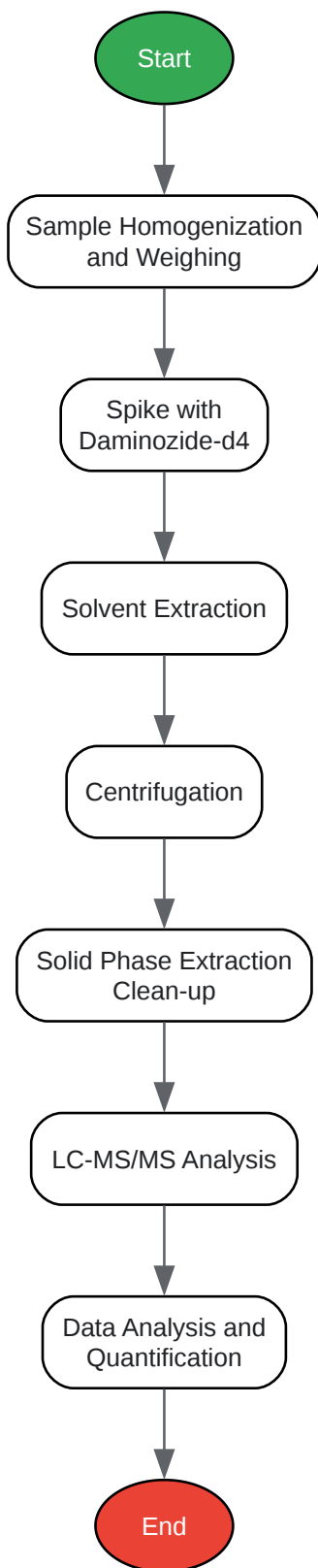
Biological Activity and Signaling Pathways

Daminozide functions as a plant growth regulator by inhibiting the biosynthesis of gibberellins, a class of plant hormones that promote stem elongation. Specifically, it acts as a competitive inhibitor of 2-oxoglutarate-dependent dioxygenases, key enzymes in the later stages of the gibberellin biosynthetic pathway.

In humans, Daminozide has been identified as a selective inhibitor of the KDM2/7 subfamily of Jumonji C (JmjC) domain-containing histone demethylases. These enzymes play a crucial role in epigenetic regulation by removing methyl groups from histone proteins, thereby influencing gene expression. The inhibitory action of Daminozide on these demethylases is an area of active research in the context of drug development.

Gibberellin Biosynthesis Inhibition Pathway





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- To cite this document: BenchChem. [Unveiling the Isotopic Distinction: A Technical Guide to Daminozide and Daminozide-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855961#key-differences-between-daminozide-and-daminozide-d4]

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